

# An In-depth Technical Guide to 3-Amino-2-methylphenol

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## Compound of Interest

Compound Name: 3-Amino-2-methylphenol

Cat. No.: B1266678

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**Abstract:** This technical guide provides a comprehensive overview of **3-Amino-2-methylphenol**, a versatile chemical intermediate. It details the compound's chemical and physical properties, synthesis, and applications, with a particular focus on its relevance to researchers, scientists, and professionals in drug development. This document includes a summary of quantitative data, and logical workflows.

**Please Note:** The initial user query associated this compound with CAS number 53222-92-7. However, extensive database searches confirm that CAS 53222-92-7 is assigned to **3-Amino-2-methylphenol**.<sup>[1][2][3][4][5][6][7]</sup> This guide will focus on the chemical entity **3-Amino-2-methylphenol**, using the correct CAS number 53222-92-7 for all technical data and references.

## Chemical and Physical Properties

**3-Amino-2-methylphenol**, also known as 3-amino-o-cresol, is an organic compound with the molecular formula C<sub>7</sub>H<sub>9</sub>NO.<sup>[1][2]</sup> It presents as a solid at room temperature and is used in various chemical syntheses.

Table 1: Physicochemical Properties of **3-Amino-2-methylphenol**

Property	Value	Reference
CAS Number	53222-92-7	[1][2][3][4][5][6][7]
Molecular Formula	C7H9NO	[1][2]
Molecular Weight	123.15 g/mol	[1][2]
Appearance	White Powder / Solid	[7]
Melting Point	129-130 °C	
Boiling Point	221.8 °C	[1]
Flash Point	129 °C	[1]
SMILES String	<chem>CC1=C(C=CC=C1O)N</chem>	[1]
InChI Key	FLROJJGKUKLCAE-UHFFFAOYSA-N	[4]

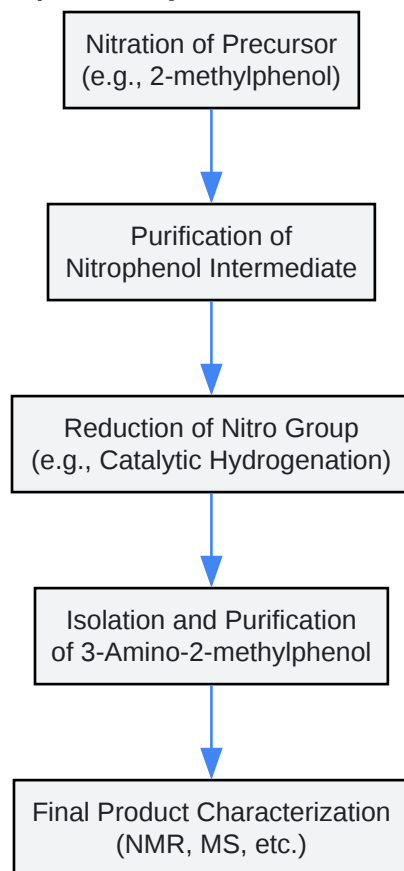
## Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **3-Amino-2-methylphenol** are not readily available in the public domain, the synthesis of aminophenols, in general, can be achieved through the reduction of the corresponding nitrophenols.[8] This process often involves hydrogenation in the presence of a catalyst or reduction with iron.[8]

### Logical Workflow for a General Aminophenol Synthesis

The following diagram illustrates a generalized workflow for the synthesis of an aminophenol, which can be conceptually applied to **3-Amino-2-methylphenol**.

## Conceptual Synthesis Workflow



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Caption: A conceptual workflow for the synthesis of **3-Amino-2-methylphenol**.

## Applications in Research and Development

**3-Amino-2-methylphenol** serves as a versatile building block in organic synthesis. Its applications are primarily in the synthesis of more complex molecules.

### Intermediate in Dye and Pigment Synthesis

Aminophenols are crucial intermediates in the production of various dyes, including azo dyes and metal-complex dyes.<sup>[9][10]</sup> The amino and hydroxyl groups of **3-Amino-2-methylphenol** allow for diazotization and coupling reactions to form chromophoric systems.

### Pharmaceutical and Agrochemical Synthesis

This compound is utilized as an intermediate in the synthesis of pharmaceuticals and agrochemicals.[9][10] The presence of amino and chloro functional groups in related structures can enhance biological activity, making it a valuable precursor for developing active pharmaceutical ingredients (APIs).[10]

## Polymer Chemistry

**3-Amino-2-methylphenol** is used in the production of polyamides, polyesters, polyimides, and other polymers.[11] The bifunctional nature of the molecule (amine and hydroxyl groups) allows it to participate in polymerization reactions.

## Biological Research

Some sources suggest that **3-Amino-2-methylphenol** has been investigated for its biological activities. It has been described as a trypsin inhibitor and may have anti-inflammatory properties.[1] It is also noted to inhibit proteases like chymotrypsin and elastase.[1] However, detailed studies and experimental protocols on these activities are not extensively documented in the available literature.

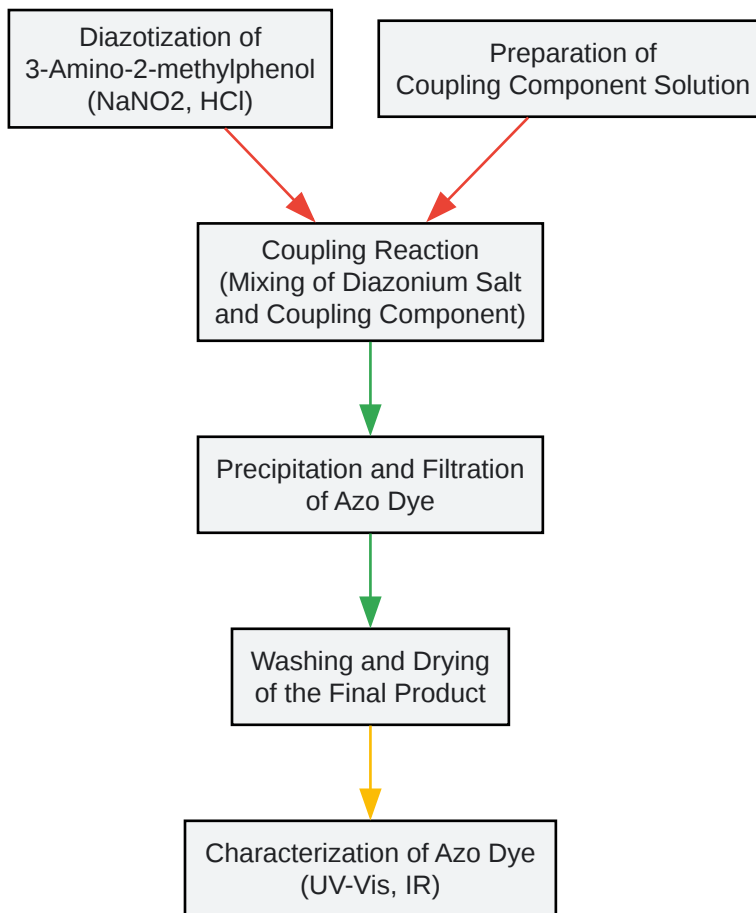
## Experimental Protocols

Detailed, step-by-step experimental protocols for the use of **3-Amino-2-methylphenol** are proprietary and not widely published. However, based on its applications, one can infer the types of experiments it would be involved in.

### General Experimental Workflow for Azo Dye Synthesis

The following diagram illustrates a generalized workflow for the synthesis of an azo dye using an aminophenol like **3-Amino-2-methylphenol** as a precursor.

### General Azo Dye Synthesis Workflow



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Caption: A generalized workflow for the synthesis of an azo dye.

## Safety and Handling

**3-Amino-2-methylphenol** is classified as an irritant. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[5][12]

Table 2: GHS Hazard Information

Hazard Class	Hazard Statement
Skin Irritant	H315: Causes skin irritation
Eye Irritant	H319: Causes serious eye irritation
Specific Target Organ Toxicity	H335: May cause respiratory irritation

Recommended Personal Protective Equipment (PPE):

- Dust mask (type N95 or equivalent)
- Eyeshields
- Gloves

## Conclusion

**3-Amino-2-methylphenol** is a valuable chemical intermediate with a range of applications in the synthesis of dyes, pharmaceuticals, and polymers. Its bifunctional nature makes it a versatile building block for organic chemists. While detailed experimental protocols and in-depth biological studies are not extensively available in the public domain, its established use as a synthetic precursor highlights its importance in chemical and pharmaceutical research and development. Researchers and scientists should handle this compound with appropriate safety precautions due to its irritant properties.

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